

Certificate of analysis for Maltose monohydrate-d14 reference material.

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Compound of Interest

Compound Name: Maltose monohydrate-d14

Cat. No.: B12408518

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A Comparative Guide to Maltose Monohydrate-d14 Reference Material

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of the **Maltose monohydrate-d14** reference material. The objective is to offer a clear comparison with non-deuterated alternatives, supported by data from Certificates of Analysis (CoA) and a detailed experimental protocol for its application.

Product Comparison

The primary distinction of **Maltose monohydrate-d14** as a reference material lies in its isotopic labeling. This makes it an ideal internal standard for quantitative mass spectrometry-based assays, offering superior accuracy compared to using non-labeled standards. While a direct comparison of isotopic purity with other deuterated maltose reference materials is not possible due to the limited availability of public Certificates of Analysis from other suppliers, this guide provides a comparison of the chemical purity of MedchemExpress's **Maltose monohydrate-d14** with several non-deuterated Maltose monohydrate reference materials.

Quantitative Data from Certificates of Analysis

The following table summarizes the key analytical data from the Certificates of Analysis of **Maltose monohydrate-d14** from MedchemExpress and non-deuterated Maltose monohydrate

from various suppliers.

Parameter	Maltose monohydrate-d14	Maltose monohydrate (Alternative 1)	Maltose monohydrate (Alternative 2)	Maltose monohydrate (Alternative 3)
Supplier	MedchemExpress	MedchemExpress	MP Biomedicals (Lot: 3215F)	MP Biomedicals (Lot: R3808)
Chemical Purity (by HPLC)	93.7%	99.79%	98.0%	96.8%
Isotopic Purity	Not Specified in available CoA	Not Applicable	Not Applicable	Not Applicable
Appearance	White to off-white Solid	White to off-white Solid	White Granular Powder	White powder
Molecular Formula	$C_{12}H_8D_{14}O_{11} \cdot H_2O$	$C_{12}H_{22}O_{11} \cdot H_2O$	$C_{12}H_{22}O_{11} \cdot H_2O$	$C_{12}H_{22}O_{11} \cdot H_2O$

Experimental Protocol: Quantification of Maltose in a Biological Matrix using LC-MS/MS with Maltose monohydrate-d14 as an Internal Standard

This protocol outlines a typical workflow for the quantification of maltose in a biological sample (e.g., plasma, urine) using a liquid chromatography-tandem mass spectrometry (LC-MS/MS) method with **Maltose monohydrate-d14** as an internal standard.

Materials and Reagents

- Maltose monohydrate reference standard
- **Maltose monohydrate-d14** internal standard
- LC-MS/MS grade water, acetonitrile, and formic acid
- Biological matrix (e.g., plasma, urine)

- Protein precipitation solvent (e.g., acetonitrile with 0.1% formic acid)
- Solid Phase Extraction (SPE) cartridges (if required for sample cleanup)

Preparation of Stock and Working Solutions

- Maltose Stock Solution (1 mg/mL): Accurately weigh and dissolve Maltose monohydrate in a suitable solvent (e.g., water) to prepare a 1 mg/mL stock solution.
- **Maltose monohydrate-d14** Internal Standard (IS) Stock Solution (1 mg/mL): Accurately weigh and dissolve **Maltose monohydrate-d14** in a suitable solvent to prepare a 1 mg/mL stock solution.
- Working Solutions: Prepare a series of calibration standards by serially diluting the Maltose stock solution. Prepare a working solution of the internal standard at an appropriate concentration.

Sample Preparation

- Protein Precipitation: To 100 μ L of the biological sample, add 300 μ L of the protein precipitation solvent containing the **Maltose monohydrate-d14** internal standard.
- Vortex and Centrifuge: Vortex the samples for 1 minute and then centrifuge at high speed to pellet the precipitated proteins.
- Supernatant Transfer: Carefully transfer the supernatant to a clean tube for analysis.

LC-MS/MS Analysis

- Liquid Chromatography (LC) Conditions:
 - Column: A suitable HILIC (Hydrophilic Interaction Liquid Chromatography) column is recommended for polar analytes like maltose.
 - Mobile Phase: A gradient of acetonitrile and water with a small amount of formic acid.
 - Flow Rate: A typical flow rate for analytical LC.
 - Injection Volume: 5-10 μ L.

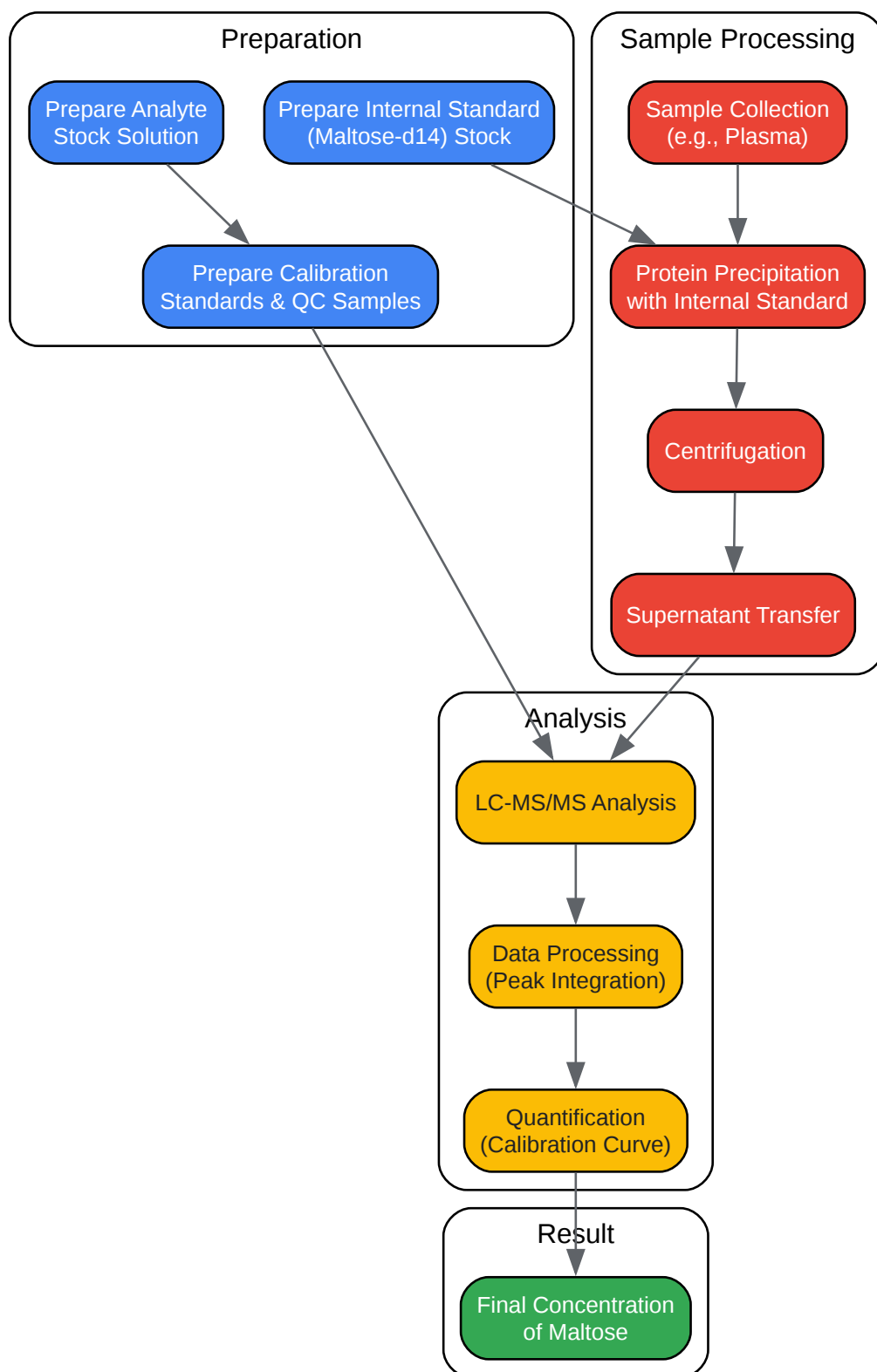
- Mass Spectrometry (MS/MS) Conditions:
 - Ionization Mode: Electrospray Ionization (ESI) in positive or negative mode.
 - Multiple Reaction Monitoring (MRM): Monitor the specific precursor-to-product ion transitions for both maltose and **Maltose monohydrate-d14**.

Data Analysis

- Quantification: Calculate the peak area ratio of the analyte (maltose) to the internal standard (**Maltose monohydrate-d14**).
- Calibration Curve: Construct a calibration curve by plotting the peak area ratios of the calibration standards against their concentrations.
- Concentration Determination: Determine the concentration of maltose in the unknown samples by interpolating their peak area ratios from the calibration curve.

Visualizations

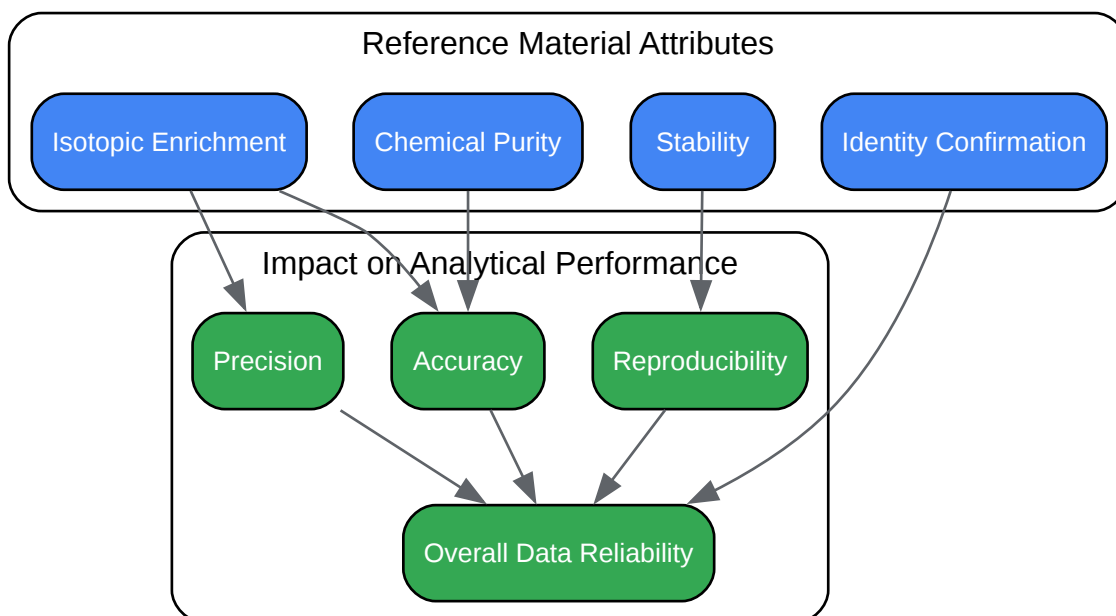
Experimental Workflow for Quantitative Analysis



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Caption: Workflow for LC-MS/MS quantification of maltose using a deuterated internal standard.

Logical Relationship of Reference Material Attributes



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Caption: Key attributes of a reference material and their impact on analytical performance.

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